

# neutron activation cross section for Ba-132

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Barium-133**

Cat. No.: **B1238490**

[Get Quote](#)

## Introduction to Neutron Capture by Ba-132

Neutron capture by the stable isotope Ba-132 (natural abundance: 0.101%) produces Ba-133. This process can lead to either the ground state ( $^{133}\text{gBa}$ ) or a metastable state ( $^{133}\text{mBa}$ ).

**Barium-133** has a long half-life of 10.52 years, decaying via electron capture to Cesium-133, and emits a complex spectrum of gamma and X-rays, making it a valuable calibration source.

[1] The efficiency of Ba-133 production is directly governed by the neutron capture cross section of Ba-132, a measure of the probability of this nuclear reaction occurring.

The primary reaction of interest is:  $^{132}\text{Ba} + \text{n} \rightarrow ^{133}\text{Ba} + \gamma$

This reaction can proceed to two different states of the product nucleus:

- $^{132}\text{Ba}(\text{n},\gamma)^{133}\text{mBa}$ : Formation of the metastable state.
- $^{132}\text{Ba}(\text{n},\gamma)^{133}\text{gBa}$ : Formation of the ground state.

The total neutron capture cross section is the sum of the cross sections for the formation of both the metastable and ground states.

## Quantitative Cross-Section Data

The neutron capture cross section is highly dependent on the energy of the incident neutron. For practical applications, the most important values are the thermal cross section (for neutrons in thermal equilibrium,  $\sim 0.0253$  eV) and the resonance integral (for epithermal neutrons).

**Table 1: Thermal Neutron Capture Cross Sections ( $\sigma_0$ ) for the  $^{132}\text{Ba}(\text{n},\gamma)^{133}\text{Ba}$  Reaction**

Product State	Cross Section (barns)	Reference
Total ( $^{133}\text{m}+\text{gBa}$ )	$7.2 \pm 0.2$	Oak Ridge National Laboratory (2021)[1]
Total ( $^{133}\text{m}+\text{gBa}$ )	$6.5 \pm 0.8$	LNE-LNHB/CEA[2]
Metastable ( $^{133}\text{mBa}$ )	$0.98 \pm 0.15$	Ishii (1969)[3]
Metastable ( $^{133}\text{mBa}$ )	0.5	LNE-LNHB/CEA[2]

**Table 2: Resonance Integrals ( $I_0$ ) for the  $^{132}\text{Ba}(\text{n},\gamma)^{133}\text{Ba}$  Reaction**

Product State	Resonance Integral (barns)	Reference
Total ( $^{133}\text{m}+\text{gBa}$ )	$39.9 \pm 1.3$	Oak Ridge National Laboratory (2021)[1]

Note: 1 barn =  $10^{-24}$  cm<sup>2</sup>

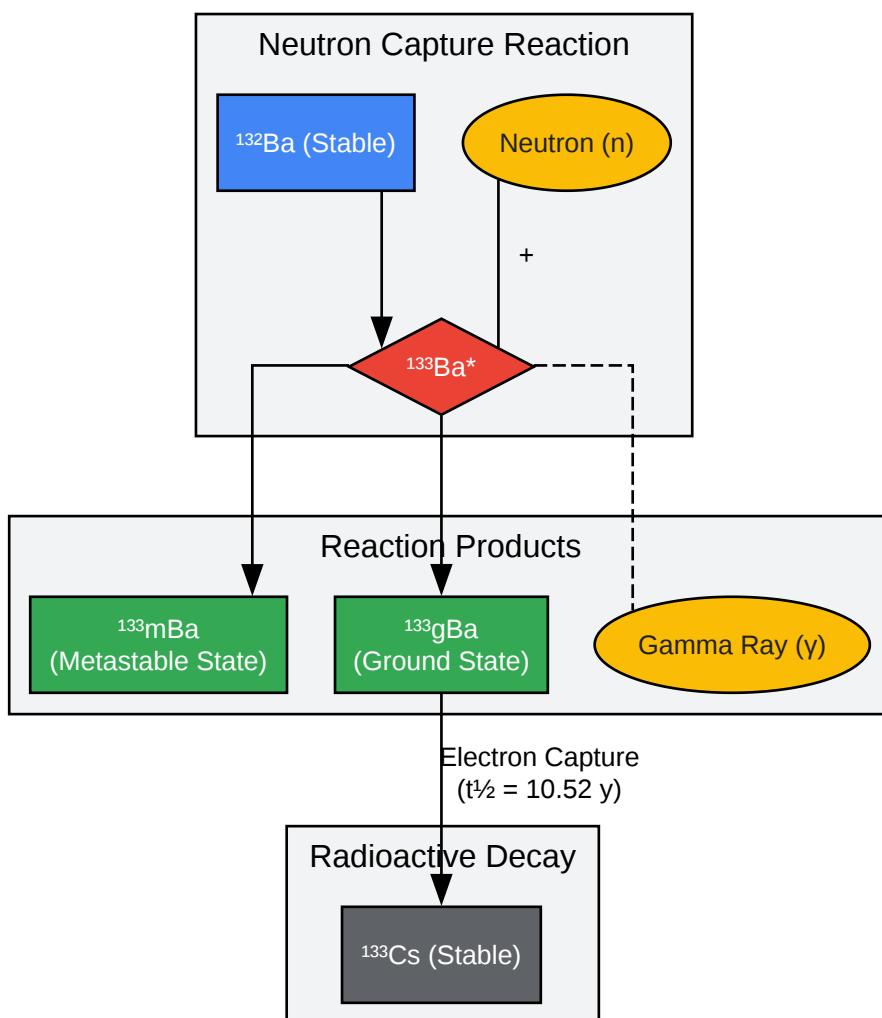
In addition to the primary ( $\text{n},\gamma$ ) reaction, other neutron-induced reactions can occur at higher neutron energies, such as the ( $\text{n},2\text{n}$ ) reaction.

**Table 3: Cross Section for the  $^{132}\text{Ba}(\text{n},2\text{n})^{131}\text{Ba}$  Reaction at High Energies**

Neutron Energy	Cross Section (mb)	Reference
13-15 MeV range	Measured values exist	Luo et al. (2017)[4][5]

## Nuclear Reaction and Decay Pathway

The neutron capture by Ba-132 leads to the formation of Ba-133, which then decays. The following diagram illustrates this process.



[Click to download full resolution via product page](#)

Diagram of the Ba-132 neutron capture process and subsequent decay.

## Experimental Protocols for Cross-Section Measurement

The measurement of the Ba-132 neutron capture cross section is predominantly performed using the activation technique. This method involves irradiating a sample containing Ba-132 with a known neutron flux and then measuring the activity of the produced Ba-133.

### Key Steps in the Activation Method:

- Sample Preparation:

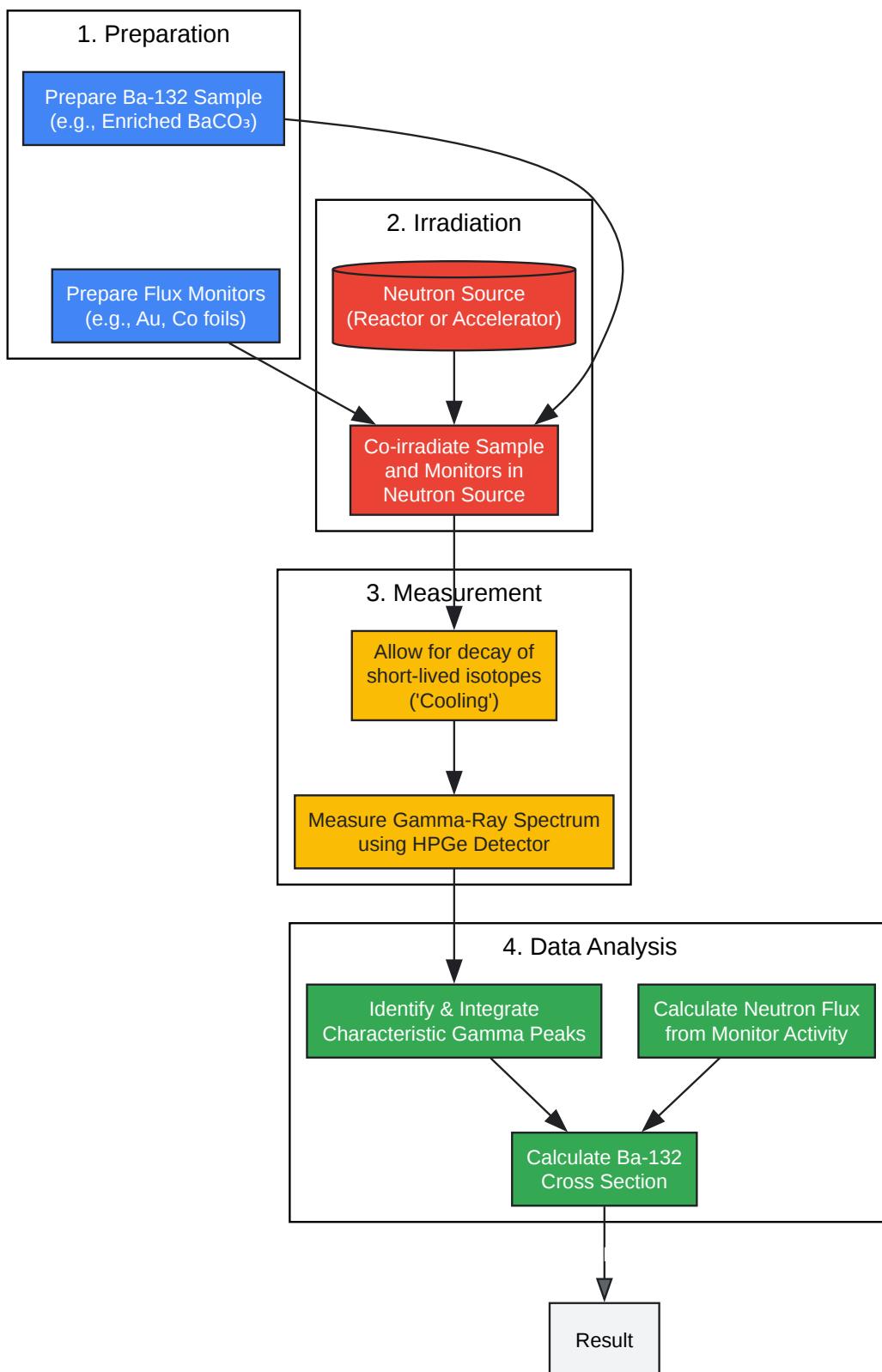
- A known mass of material containing Ba-132 is prepared. This can be natural barium carbonate ( $\text{BaCO}_3$ ) or, for higher precision, material enriched in Ba-132.[4][5]
- The sample is often encapsulated in a material with a low neutron activation cross section, such as aluminum foil.[6]
- Flux monitor foils (e.g., Gold (Au), Cobalt (Co), Niobium (Nb)) with well-known activation cross sections are co-irradiated with the barium sample to accurately determine the neutron flux.[4][5][6]

- Irradiation:
  - The sample and monitor foils are placed in a neutron field for a precisely controlled duration.
  - Neutron Sources:
    - Nuclear Reactors: Provide a high flux of thermal and epithermal neutrons. The High Flux Isotope Reactor (HFIR) at Oak Ridge National Laboratory has been used for such measurements.[1]
    - Accelerators: Can be used to produce quasi-monoenergetic neutrons at higher energies, for instance, via the  ${}^3\text{H}(\text{d},\text{n}){}^4\text{He}$  reaction to study  $(\text{n},2\text{n})$  cross sections.[4][5]
  - To separate the contributions of thermal and epithermal neutrons, irradiations can be performed with and without a Cadmium (Cd) cover. Cadmium is a strong absorber of thermal neutrons, so a Cd-covered irradiation primarily measures the activation by epithermal neutrons.[6]
- Activity Measurement:
  - After irradiation, the sample is removed and its gamma-ray activity is measured over time.
  - Detector: A high-purity Germanium (HPGe) detector is typically used.[6] HPGe detectors offer excellent energy resolution, allowing for the precise identification and quantification of gamma-ray peaks from the decay of Ba-133 and other produced isotopes.
  - The detector is coupled with a digital spectroscopy system for data acquisition.[6]

- Data Analysis:

- The areas of the characteristic gamma-ray peaks of the decay products (e.g., the 276 keV and 356 keV peaks from Ba-133 decay) are determined from the measured spectra.
- Using the known gamma-ray emission probabilities, detector efficiency, irradiation time, decay constants, and the measured activity, the reaction rate is calculated.
- The neutron flux is determined from the activity of the co-irradiated monitor foils.
- Finally, the neutron capture cross section is calculated by dividing the reaction rate by the neutron flux and the number of Ba-132 atoms in the sample.

## Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Workflow for the activation method to measure neutron cross sections.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Nuclear data for reactor production of Ba-131 and Ba-133 | NIDC: National Isotope Development Center [isotopes.gov]
- 2. Inhb.fr [Inhb.fr]
- 3. kpu.repo.nii.ac.jp [kpu.repo.nii.ac.jp]
- 4. researchgate.net [researchgate.net]
- 5. Activation cross section and isomeric cross-section ratio for the (n,2n) reaction on 132,134 Ba: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [neutron activation cross section for Ba-132]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1238490#neutron-activation-cross-section-for-ba-132>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)